

Technical Support Center: Stability & Storage of 6-Iodoindolin-2-one

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Compound of Interest

Compound Name: 6-Iodoindolin-2-one

CAS No.: 919103-45-0

Cat. No.: B3030561

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Product: **6-Iodoindolin-2-one** (6-Iodooxindole) CAS: 919103-45-0 (Typical) Chemical Class: Halogenated Oxindole Primary Application: Intermediate for kinase inhibitors (e.g., VEGFR, PDGFR targets).

Core Stability Profile: The "Why" Behind the Protocols

To store **6-Iodoindolin-2-one** effectively, you must understand its primary failure mode: Oxidative Dehydrogenation.

Unlike simple aromatics, the oxindole core possesses a reactive methylene group at the C3 position. In the presence of atmospheric oxygen and light, this position is susceptible to radical formation, leading to the formation of 6-iodoisatin (a dione). This transformation is visually detectable: the compound shifts from off-white/beige to pink or orange.

Mechanism of Degradation

The iodine substituent at the C6 position exerts an electron-withdrawing effect (

), which can subtly influence the acidity of the N-H and C3-H bonds. However, the primary driver of instability remains the oxindole core itself.

Key Stressors:

- UV/Visible Light: Photo-initiates the radical process at C3.
- Oxygen: Reacts with the C3 radical to form a hydroperoxide intermediate, which dehydrates to the isatin.
- Basic Solvents: Promote deprotonation at C3, accelerating oxidation.

Storage Guidelines: The "How"

A. Solid State Storage

- Temperature: Store at 2°C to 8°C (Refrigerated). While stable at room temperature (15–25°C) for short durations (weeks), long-term storage (>6 months) requires refrigeration to retard auto-oxidation.
- Container: Amber glass vials with Teflon-lined caps. Avoid clear glass.
- Atmosphere: Flush with Argon or Nitrogen before sealing. This is critical if the bottle is frequently opened.

B. Solution State (DMSO/DMF)

Researchers often keep 10 mM – 100 mM stocks in DMSO.

- Stability: DMSO stocks are hygroscopic. Water absorption promotes hydrolysis (ring opening), though this is slower than oxidation.
- Freeze/Thaw: Limit to <5 cycles. Repeated condensation introduces moisture.
- Recommendation: Aliquot stocks into single-use volumes (e.g., 50 µL) and store at -20°C.

Summary of Conditions



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Troubleshooting & FAQs

Q1: My compound has turned from off-white to a light pink color. Is it ruined? A: The pink color indicates the formation of 6-iodoisatin (the oxidized impurity).

- <5% Pink: Likely still usable for crude reactions, but unsuitable for kinetic studies or biological assays (IC50) where stoichiometry matters.
- Deep Orange/Red: Significant degradation (>10%). Recrystallization is required.[1]

Q2: Can I store the compound in Ethanol or Methanol? A: For short periods (days), yes. However, alcohols can act as nucleophiles if the ring is activated or if trace acid/base is present. For storage, evaporate to dryness.

Q3: How do I re-purify a degraded batch? A: Recrystallization is the most effective method.

- Solvent System: Ethanol/Water (most common for oxindoles) or Ethyl Acetate/Hexane.
- Protocol: Dissolve in minimal boiling ethanol. Add warm water dropwise until turbidity persists. Cool slowly to 4°C. The isatin impurity is often more soluble in the mother liquor, leaving purified off-white crystals.

Q4: I see a new spot on my TLC plate just above the product. What is it? A: This is likely the dimer. Oxidative coupling at the C3 position can create a C3-C3' linked dimer (isoindigo derivative), often appearing as a less polar, highly colored spot.

Experimental Protocols

Protocol A: Quality Control Check (HPLC)

Before using stored material for sensitive biological assays, verify purity.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 μ m).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic) and 210 nm (amide).
 - Note: **6-Iodoindolin-2-one** typically elutes earlier than the more lipophilic dimer but later than the isatin derivative (depending on pH).

Protocol B: Recrystallization (Purification)

Use this if purity drops below 95%.

- Weigh the degraded solid into a round-bottom flask.
- Add Ethanol (absolute) (approx. 10 mL per gram).
- Heat to reflux with stirring until dissolved. If solids remain, filter hot.
- While refluxing, add Water dropwise until the solution turns slightly cloudy.
- Add a few drops of Ethanol to clear the solution again.
- Remove from heat and wrap the flask in a towel to cool slowly to Room Temp (RT).
- Once at RT, move to a 4°C fridge for 12 hours.
- Filter the white needles/plates and wash with cold 50% EtOH/Water.
- Dry under high vacuum.

Visualizations

Diagram 1: Degradation Pathway (Oxidation)

This diagram illustrates the chemical transformation from the stored product to the common impurity.



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Caption: The oxidative degradation pathway of **6-Iodoindolin-2-one** to 6-Iodoisatin upon exposure to air and light.

Diagram 2: Storage Decision Tree

Follow this logic to determine the optimal storage location.



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Caption: Decision matrix for determining storage conditions based on physical state and usage duration.

References

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Sources

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